

An In-depth Technical Guide to the Chemical Properties of Cyanogen Iodide

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Compound of Interest		
Compound Name:	Cyanogen iodide	
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Introduction

Cyanogen iodide (ICN) is a pseudohalogen compound composed of an iodine atom covalently bonded to a cyanide group.[1] It is a colorless to white crystalline solid with a pungent odor, recognized for its high toxicity and reactivity.[1][2] This technical guide provides a comprehensive overview of the chemical properties of **cyanogen iodide**, including its physical characteristics, reactivity, spectroscopic data, and a detailed synthesis protocol. The information is presented to support research and development activities where this compound may be utilized as a reagent or intermediate.

Core Chemical Properties

Cyanogen iodide is a linear molecule with the structural formula I-C≡N.[1] It is moderately soluble in water, with which it slowly reacts, and shows better solubility in organic solvents such as ethanol and ether.[2] The compound is sensitive to light and moisture, and upon heating or contact with acids and bases, it decomposes to release toxic fumes, including hydrogen cyanide and iodine.[2]

Quantitative Physical and Thermodynamic Data

A summary of the key physical and thermodynamic properties of **cyanogen iodide** is presented in the tables below for easy reference and comparison.



Property	Value	Reference(s)	
Molecular Formula	ICN	[2]	
Molecular Weight	152.92 g/mol	[2]	
Appearance	Colorless to white crystalline solid	[1][2]	
Odor	Pungent	[2]	
Melting Point	146 °C	[2]	
Boiling Point	154.34 °C (rough estimate)	[2]	
Density	1.84 g/cm ³	[2]	
Vapor Pressure	1 mmHg @ 25.2 °C		
Solubility	Soluble in water, ethanol, and ether	[2]	

Thermodynamic Parameter	Value	Reference(s)
Standard Enthalpy of Formation (ΔfH°)	160.5–169.1 kJ/mol	
Enthalpy of Fusion (ΔfusH°)	19.88 kJ/mol	
Enthalpy of Sublimation (ΔsubH°)	59.90 kJ/mol	-

Molecular Structure and Spectroscopic Data

The linear geometry of **cyanogen iodide**, with a $C \infty v$ point group, has been confirmed by spectroscopic methods.[3] The key structural and spectroscopic parameters are detailed below.

Structural Parameters



Parameter	Value	Reference(s)
C-I Bond Length	1.992 Å	[3]
C≡N Bond Length	1.160 Å	[3][4]
I-C-N Bond Angle	180°	[3]

Spectroscopic Data

Spectroscopic Technique	Observed Peaks/Signals (cm ⁻¹ or ppm)	Assignment/Comm ents	Reference(s)
Infrared (IR) Spectroscopy	2188	C≡N stretch	[3]
486	C-I stretch	[3]	
305	Bending mode	[3]	
Raman Spectroscopy	Data available but specific peaks not detailed in search results.	Should show similar vibrational modes to IR.	
¹³ C NMR Spectroscopy	Chemical shift value not explicitly found, but spectra are available.	The carbon in the nitrile group is expected to have a chemical shift in the range of 110-125 ppm.	[5]
Mass Spectrometry	Specific fragmentation pattern not detailed. lonization energy data is available.	Expected fragments would include I+ (m/z 127), CN+ (m/z 26), and the molecular ion ICN+ (m/z 153).	

Chemical Reactivity and Hazards

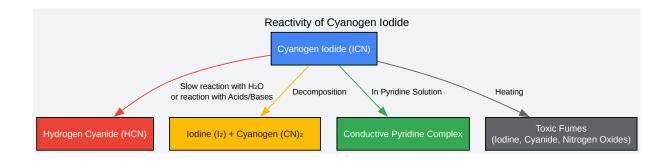


Cyanogen iodide is a highly reactive and hazardous compound. Its reactivity is characterized by its decomposition under various conditions and its participation in reactions as both an iodinating and cyanating agent.

It decomposes upon contact with:

- Acids and Bases: Releases toxic hydrogen cyanide gas.[2]
- Heat: Produces toxic fumes of iodine and cyanide.[2]
- Water: Slowly reacts to form hydrogen cyanide.[1]
- Ammonia and Alcohols: Undergoes decomposition.

A diagram illustrating the key reactions and decomposition pathways of **cyanogen iodide** is provided below.



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Caption: Reactivity pathways of cyanogen iodide.

Experimental Protocols: Synthesis of Cyanogen lodide



The following protocol for the synthesis of **cyanogen iodide** is based on the reaction of sodium cyanide with iodine.

Caution: **Cyanogen iodide** is highly toxic and volatile. All operations must be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

Materials and Equipment:

- Sodium cyanide (NaCN)
- Iodine (I₂)
- Deionized water
- Diethyl ether (peroxide-free)
- Chloroform
- Three-necked round-bottom flask
- Stirrer
- Thermometer
- Dropping funnel
- Ice-water bath
- Separatory funnel
- Rotary evaporator
- Sintered glass funnel

Procedure:

 Reaction Setup: In a three-necked round-bottom flask equipped with a stirrer and a thermometer, dissolve sodium cyanide in water and cool the solution to 0 °C using an icewater bath.



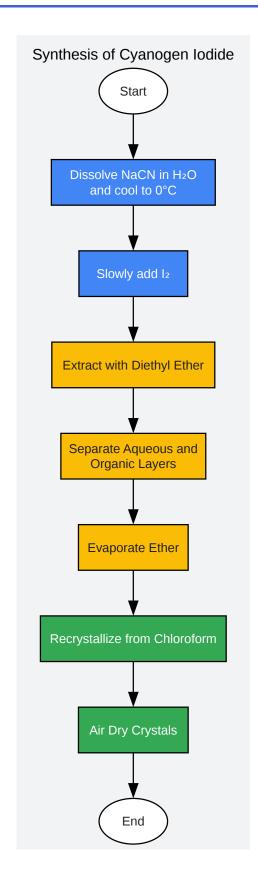




- Addition of Iodine: Slowly add iodine to the stirred sodium cyanide solution in small portions.
 Maintain the temperature at 0 °C throughout the addition.
- Extraction: After the addition of iodine is complete, add peroxide-free diethyl ether to the reaction mixture to dissolve the precipitated **cyanogen iodide**. Transfer the mixture to a separatory funnel and separate the aqueous layer. Extract the aqueous layer with additional portions of cold diethyl ether.
- Isolation of Crude Product: Combine the ethereal extracts and remove the ether under reduced pressure using a rotary evaporator at room temperature.
- Purification: The crude product can be purified by recrystallization from boiling chloroform.
 Dissolve the crude solid in hot chloroform, filter if necessary, and then cool the solution to induce crystallization.
- Drying: Collect the purified crystals by filtration and air-dry them in a fume hood.

A workflow diagram for the synthesis of **cyanogen iodide** is presented below.





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Caption: Workflow for cyanogen iodide synthesis.



Conclusion

This technical guide has summarized the key chemical properties of **cyanogen iodide**, providing quantitative data and experimental details relevant to researchers and scientists. Its high reactivity and toxicity necessitate careful handling and a thorough understanding of its chemical behavior. The information presented herein should serve as a valuable resource for the safe and effective use of **cyanogen iodide** in a laboratory setting.

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